

Application Notes and Protocols: Preparation of a 6-Acetyldihydrosanguinarine Stock Solution

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Compound of Interest

Compound Name: 6-Acetyldihydrosanguinarine

Cat. No.: B104358

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **6-Acetyldihydrosanguinarine**, an isoquinoline alkaloid isolated from plants such as *Macleaya cordata* and *Chelidonium majus* L.[1][2]. This guide is intended for researchers in pharmacology, biochemistry, and drug development. The protocol includes information on the physicochemical properties of the compound, necessary equipment and reagents, a step-by-step procedure for preparation, and recommendations for storage and handling.

Introduction

6-Acetyldihydrosanguinarine is a benzophenanthridine alkaloid that has been the subject of scientific interest. Accurate and reproducible experimental results rely on the correct preparation of stock solutions. This document outlines a standardized procedure to prepare a stock solution of **6-Acetyldihydrosanguinarine**, ensuring consistency and accuracy in downstream applications.

Physicochemical Properties

A summary of the key properties of **6-Acetyldihydrosanguinarine** is provided in the table below. This information is crucial for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₁₉ NO ₅	[1][3][4][5]
Molecular Weight	389.40 g/mol	[1][3][4][6]
CAS Number	37687-34-6	[1][3][4][5]
Appearance	White to off-white solid	[1][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[7]
Storage	Desiccate at -20°C for long- term storage. Stock solutions should be stored at -20°C and protected from light.	[8]

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **6-Acetyldihydrosanguinarine** in Dimethyl Sulfoxide (DMSO). Researchers should adjust the concentration and solvent as required by their specific experimental design.

Materials and Equipment

- **6-Acetyldihydrosanguinarine** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **6-Acetyldihydrosanguinarine** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for DMSO and **6-Acetyldihydrosanguinarine** (if available) before handling. In the absence of a specific SDS for **6-Acetyldihydrosanguinarine**, handle with the care required for a compound with unknown toxicological properties.^[9]
- Dispose of chemical waste according to institutional guidelines.^[9]

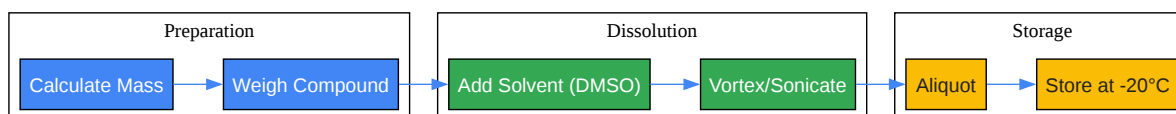
Stock Solution Preparation (10 mM)

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **6-Acetyldihydrosanguinarine** is calculated using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 389.40 \text{ g/mol} / 1000 = 3.894 \text{ mg}$
- Weigh the compound:
 - Tare a clean, dry microcentrifuge tube or amber vial on an analytical balance.
 - Carefully weigh out approximately 3.894 mg of **6-Acetyldihydrosanguinarine** powder into the tube. Record the exact weight.
- Dissolve the compound:
 - Add 1 mL of anhydrous DMSO to the tube containing the compound.
 - Close the tube tightly and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Store the stock solution at -20°C in a tightly sealed, light-protected container (such as an amber vial or a tube wrapped in aluminum foil).
 - For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Workflow Diagram

The following diagram illustrates the workflow for preparing the **6-Acetyldihydrosanguinarine** stock solution.



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References

1. medchemexpress.com [medchemexpress.com]
2. researchgate.net [researchgate.net]
3. medchemexpress.com [medchemexpress.com]
4. 37687-34-6[(+/-)-6-acetyldihydrosanguinarine]- Acmec Biochemical [acmec.com.cn]

- 5. KNApSack Metabolite Information - C00024626 [knapsackfamily.com]
- 6. plantaedb.com [plantaedb.com]
- 7. 6-丙酮基二氢血根碱 | 37687-34-6 [chemicalbook.com]
- 8. lcms.cz [lcms.cz]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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